

Application Notes and Protocols: Hydrolysis of Methyl 2-chloro-3-oxopentanoate

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Compound of Interest

Compound Name: Methyl 2-chloro-3-oxopentanoate

Cat. No.: B055832

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Introduction

Methyl 2-chloro-3-oxopentanoate is a functionalized β -keto ester of interest in organic synthesis, serving as a versatile building block for more complex molecules, including heterocyclic compounds and chiral synthons. The controlled hydrolysis of its ester group to the corresponding carboxylic acid, 2-chloro-3-oxopentanoic acid, is a critical transformation that unlocks further synthetic possibilities. However, the presence of the α -chloro and β -keto functionalities necessitates careful consideration of reaction conditions to avoid potential side reactions, such as decarboxylation or nucleophilic substitution of the chloride.

These application notes provide detailed protocols for the acidic and basic hydrolysis of **methyl 2-chloro-3-oxopentanoate**, along with methods for monitoring the reaction progress and potential side reactions.

Chemical Structures

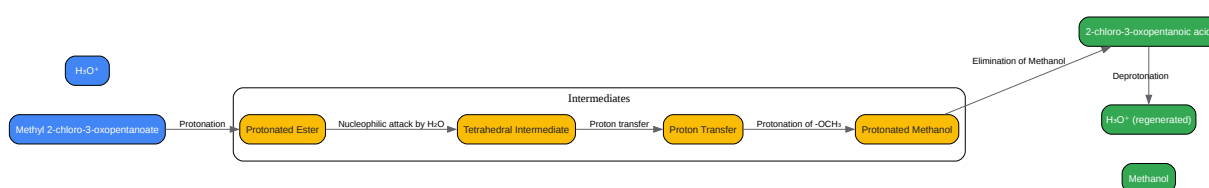
Compound	IUPAC Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number
Starting Material	Methyl 2-chloro-3-oxopentanoate	C ₆ H ₉ ClO ₃	164.59	114192-09-5
Hydrolysis Product	2-chloro-3-oxopentanoic acid	C ₅ H ₇ ClO ₃	150.56	N/A
Decarboxylation Byproduct (potential)	1-chloro-2-butanone	C ₄ H ₇ ClO	106.55	6322-04-9

Reaction Mechanisms

The hydrolysis of **methyl 2-chloro-3-oxopentanoate** can be achieved under either acidic or basic conditions, each proceeding through a distinct mechanism.

Acid-Catalyzed Hydrolysis

Acid-catalyzed hydrolysis is a reversible process, typically requiring an excess of water to drive the equilibrium towards the carboxylic acid product. The reaction is initiated by protonation of the carbonyl oxygen of the ester, which enhances its electrophilicity.

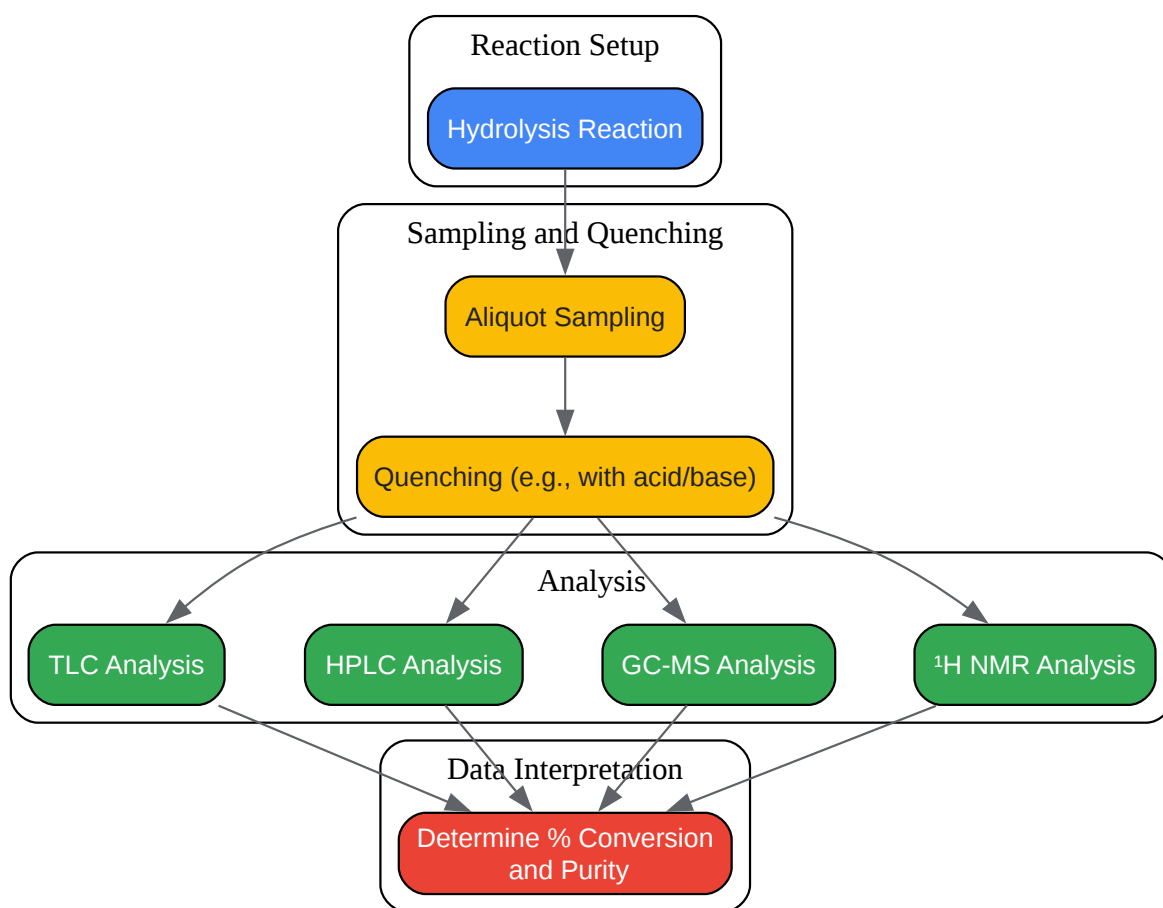
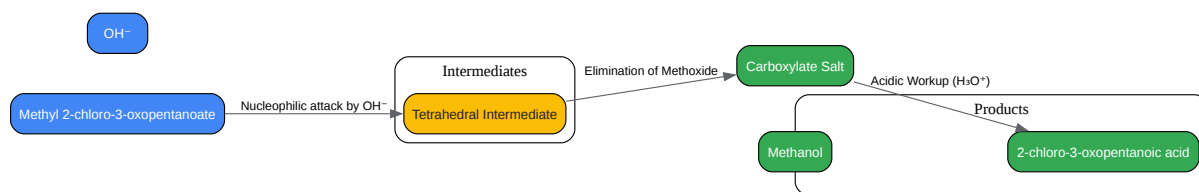


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Caption: Acid-catalyzed hydrolysis mechanism.

Base-Promoted Hydrolysis (Saponification)

Base-promoted hydrolysis, or saponification, is an irreversible reaction that goes to completion. The reaction is initiated by the nucleophilic attack of a hydroxide ion on the electrophilic carbonyl carbon of the ester.



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